

Preparation of MSC2504877 Stock Solution in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: MSC2504877

Cat. No.: B11927107

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Abstract

This document provides a comprehensive guide for the preparation and handling of a stock solution of **MSC2504877** in dimethyl sulfoxide (DMSO). **MSC2504877** is a potent and orally active inhibitor of tankyrase (TNKS) 1 and 2, enzymes that play a crucial role in the Wnt/ β -catenin signaling pathway.^{[1][2]} Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of in vitro and in vivo experiments. This guide outlines the necessary materials, a detailed step-by-step protocol for solubilization, and recommendations for storage to maintain the compound's stability and efficacy.

Physicochemical and Biological Properties

A clear understanding of the properties of **MSC2504877** is essential for its effective use in research. The key quantitative data is summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Weight	282.34 g/mol	[1][2][3]
CAS Number	1460286-21-8	[1][3]
Solubility in DMSO	≥ 56 mg/mL (198.34 mM) to 125 mg/mL (442.73 mM)	[1][2]
Appearance	Off-white to light yellow solid	[1]
IC ₅₀ (TNKS1)	0.0007 μM (0.7 nM)	[1][2]
IC ₅₀ (TNKS2)	0.0008 μM (0.8 nM)	[1]
IC ₅₀ (PARP1)	0.54 μM	[1]

Experimental Protocols

Materials

- **MSC2504877** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)[4]
- Sterile microcentrifuge tubes or vials[5]
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, nuclease-free pipette tips[5]
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses[5][6]

Protocol for Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **MSC2504877** in DMSO, a commonly used concentration for in vitro studies.

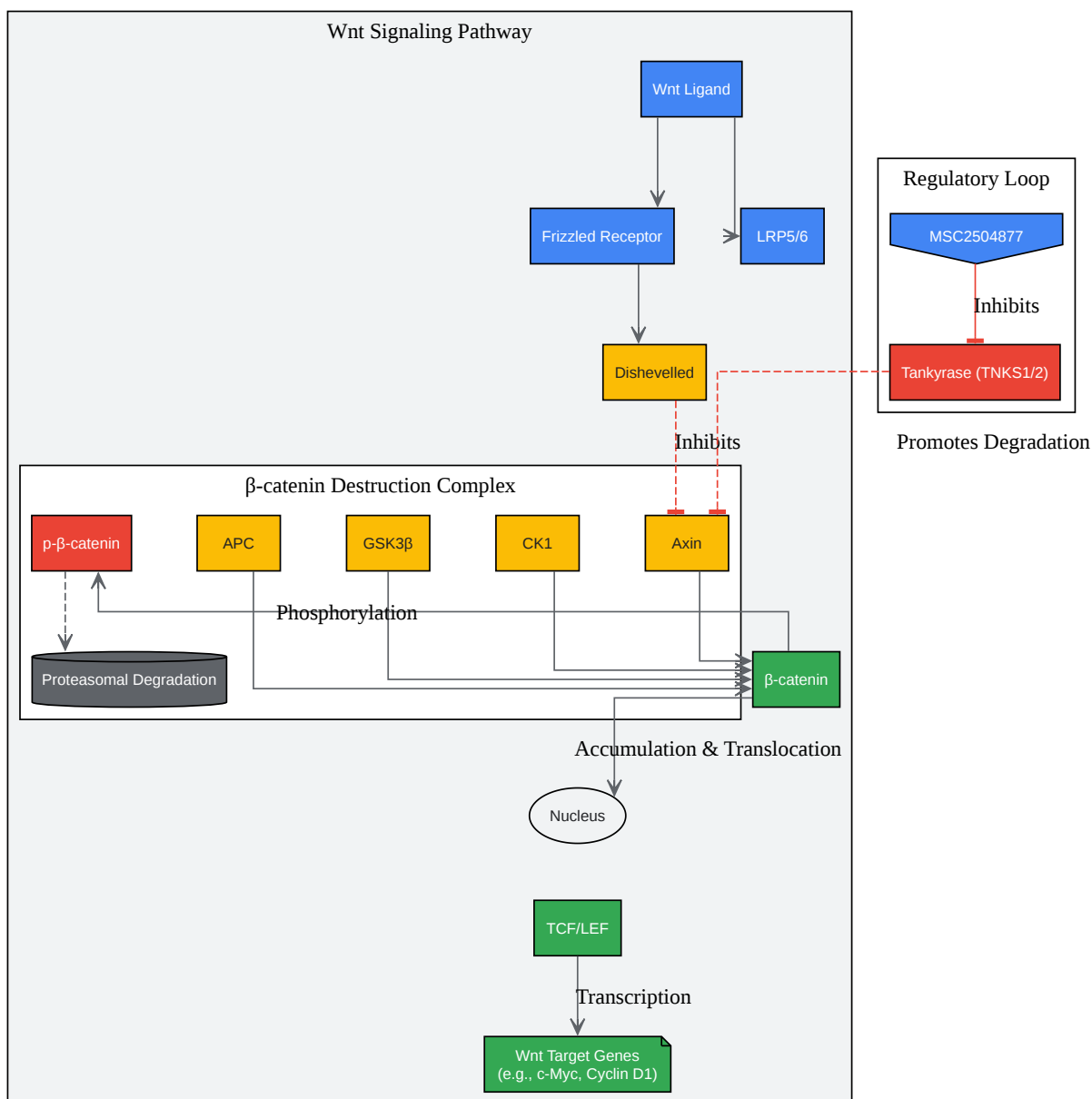
- **Pre-weighing Preparations:** Before handling the compound, ensure that all necessary equipment is clean and readily accessible. It is crucial to use anhydrous DMSO as its hygroscopic nature can negatively impact the solubility of **MSC2504877**.^{[1][2]}
- **Weighing the Compound:** Carefully weigh the desired amount of **MSC2504877** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 2.8234 mg of **MSC2504877**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 282.34 \text{ g/mol} = 2.8234 \text{ mg}$
- **Dissolving in DMSO:** Add the weighed **MSC2504877** powder to a sterile microcentrifuge tube. Using a calibrated pipette, add the calculated volume of DMSO. For the example above, this would be 1 mL.
- **Ensuring Complete Solubilization:** Tightly cap the tube and vortex the solution until the compound is completely dissolved.^[5] Gentle warming of the solution to 37°C or the use of an ultrasonic bath may be necessary to facilitate dissolution, as some suppliers recommend.^{[1][3][4]} Visually inspect the solution to ensure there are no visible particles.
- **Storage of Stock Solution:** Once fully dissolved, it is recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.^{[4][7]} Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months or 1 year).^{[1][2][7]} Always refer to the manufacturer's specific storage recommendations.

Dilution for Cell Culture Experiments

When preparing working solutions for cell culture, the DMSO stock solution should be diluted in the appropriate culture medium. It is critical to maintain the final concentration of DMSO in the culture medium below 0.5% to prevent cellular toxicity.^[7] A vehicle control (culture medium with the same final concentration of DMSO) should always be included in experiments.^[6]

Mechanism of Action and Signaling Pathway

MSC2504877 functions by inhibiting the PARP activity of tankyrase 1 and 2.[8] Tankyrases are key regulators of the Wnt/ β -catenin signaling pathway.[9] They act by promoting the degradation of Axin, a crucial component of the β -catenin destruction complex.[10][11] By inhibiting tankyrases, **MSC2504877** stabilizes Axin levels, leading to the enhanced degradation of β -catenin.[9][12] This ultimately results in the downregulation of Wnt target gene expression, which is often aberrantly activated in various cancers.[12][13]

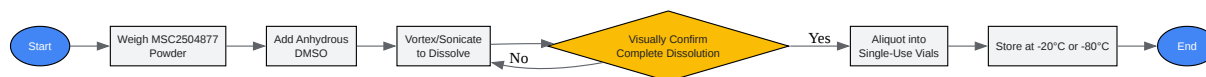


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Caption: Wnt/β-catenin signaling pathway and the inhibitory action of **MSC2504877**.

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the logical flow of the protocol for preparing a stock solution of **MSC2504877**.



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Caption: Workflow for the preparation of **MSC2504877** stock solution in DMSO.

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